

Application Note: Isopropyl Chlorothiolformate in Peptide Synthesis

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Compound of Interest

Compound Name: *Isopropyl chlorothiolformate*

Cat. No.: *B8468703*

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Executive Summary

Isopropyl chlorothiolformate (also known as S-isopropyl chlorothioformate; CAS: 16975-39-6) is a specialized activating reagent used in organic and peptide synthesis. Distinct from its oxygen-analog isopropyl chloroformate (IPCF), this sulfur-containing reagent (

) offers unique reactivity profiles primarily utilized for:

- **Mixed Anhydride Peptide Coupling:** Generating highly reactive mixed anhydride intermediates for efficient amide bond formation with reduced racemization in specific steric contexts.
- **Synthesis of Thioesters:** Facilitating the conversion of carboxylic acids to activated thioesters (), which are critical intermediates for Native Chemical Ligation (NCL) and convergent peptide synthesis.

This guide provides a comprehensive technical overview, mechanistic insights, and validated protocols for integrating **isopropyl chlorothiolformate** into peptide workflows.

Mechanism of Action

The utility of **isopropyl chlorothiolformate** lies in its ability to activate carboxylic acids via the formation of a mixed anhydride intermediate. The presence of the sulfur atom (

) in the leaving group modulates the electrophilicity of the carbonyl centers, influencing the regioselectivity of nucleophilic attack.

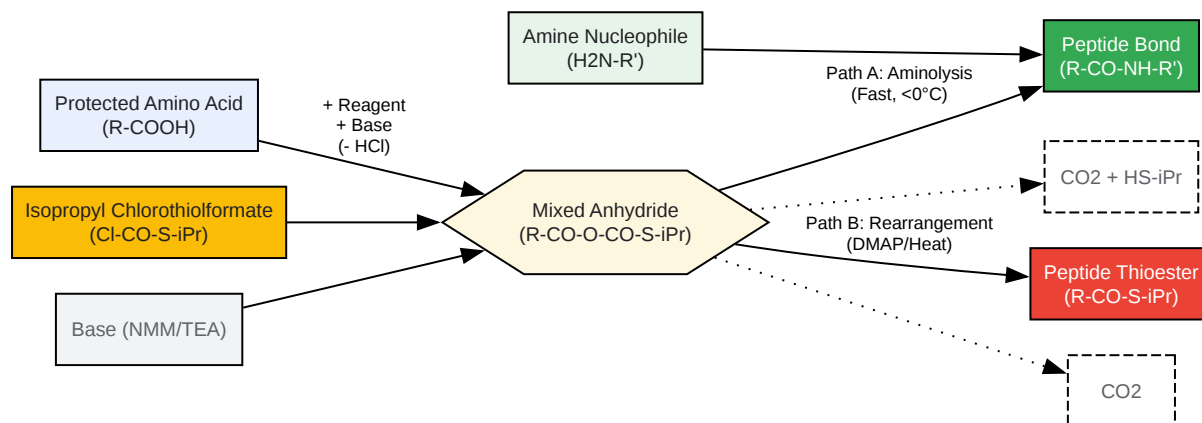
Reaction Pathways

When a protected amino acid (

) is treated with **isopropyl chlorothiolformate** in the presence of a tertiary base, a mixed anhydride is formed. This intermediate can undergo two primary fates depending on reaction conditions and the nucleophile present:

- Path A (Peptide Coupling): An amine nucleophile (peptide fragment) attacks the acyl carbonyl, releasing carbon dioxide and isopropyl mercaptan () as byproducts.
- Path B (Thioester Formation): Under specific conditions (often catalytic DMAP or thermal promotion), the mixed anhydride rearranges/decarboxylates to yield the peptide thioester ().

Mechanistic Diagram



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Caption: Divergent reaction pathways for **Isopropyl Chlorothiolformate** mediated activation. Path A yields standard peptides; Path B yields activated thioesters.

Application Protocols

Protocol A: Mixed Anhydride Peptide Coupling

Objective: Efficient coupling of N-protected amino acids to amine components with minimal racemization.

Materials:

- N-Protected Amino Acid (e.g., Boc-AA-OH or Cbz-AA-OH)
- **Isopropyl chlorothiolformate** (Reagent)[1]
- N-Methylmorpholine (NMM) or Triethylamine (TEA)
- Anhydrous Tetrahydrofuran (THF) or Dichloromethane (DCM)
- Amine component (Amino acid ester or peptide fragment)[2][3]

Step-by-Step Procedure:

- Activation:
 - Dissolve the N-protected amino acid (1.0 equiv) in anhydrous THF (concentration ~0.1–0.2 M) under an inert atmosphere (N₂ or Ar).
 - Cool the solution to -15°C using an ice/salt or glycol bath. Critical: Temperature control is vital to prevent disproportionation of the mixed anhydride.
 - Add NMM (1.0 equiv).^[4] Stir for 2 minutes.
 - Add **Isopropyl chlorothioformate** (1.0 equiv) dropwise.
 - Stir at -15°C for 5–10 minutes to ensure formation of the mixed anhydride.
- Coupling:
 - Add the pre-cooled amine component (1.0–1.1 equiv) dissolved in THF/DCM. If the amine is a salt (e.g., HCl salt), add an additional equivalent of base (NMM) to the amine solution before addition.
 - Stir the reaction mixture at -15°C for 30 minutes.
 - Allow the reaction to slowly warm to room temperature over 1–2 hours.
- Work-up:
 - Evaporate the solvent under reduced pressure.
 - Dissolve the residue in Ethyl Acetate (EtOAc).
 - Wash sequentially with:
 - 5%
or citric acid (3x)
 - Water (1x)

- 5%
- (3x)
- Brine (1x)
- Dry over anhydrous
- , filter, and concentrate.

Note on Byproducts: This reaction releases isopropyl mercaptan (

), which has a strong odor. Perform all operations in a well-ventilated fume hood. The mercaptan is removed during the washing steps and evaporation.

Protocol B: Synthesis of Peptide Thioesters

Objective: Preparation of activated thioesters for Native Chemical Ligation or fragment condensation.

Materials:

- N-Protected Amino Acid[2][5][6]
- **Isopropyl chlorothiolformate**[1][4]
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA)
- DMAP (4-Dimethylaminopyridine) - Catalyst
- DCM (Anhydrous)

Step-by-Step Procedure:

- Mixed Anhydride Formation:
 - Dissolve N-protected amino acid (1.0 equiv) and TEA (1.0 equiv) in anhydrous DCM at 0°C.
 - Add **Isopropyl chlorothiolformate** (1.0 equiv) dropwise.

- Stir for 15 minutes at 0°C.
- Rearrangement to Thioester:
 - Add a catalytic amount of DMAP (0.1 equiv).
 - Remove the cooling bath and allow the mixture to stir at room temperature.
 - Optional: If conversion is slow, gently reflux the DCM solution (approx. 40°C) for 1–2 hours.
 - Monitor by TLC or HPLC for the disappearance of the starting material and formation of the thioester (distinct UV shift).
- Work-up:
 - Wash the organic layer with 1M HCl (to remove DMAP and base) and saturated .
 - Dry over

and concentrate.
 - Purify via flash chromatography (Silica gel, Hexane/EtOAc gradient).

Data Output: Comparison of Activation Methods

Feature	Isopropyl Chloroformate (IPCF)	Isopropyl Chlorothiolformate (IPTF)
Leaving Group	Isopropanol ()	Isopropyl Mercaptan ()
Intermediate	Mixed Carbonic Anhydride	Mixed Thiocarbonic Anhydride
Primary Use	Standard Peptide Coupling	Thioester Synthesis / Specialized Coupling
Byproduct Odor	Low	High (Mercaptan)
Reactivity	High	Moderate/High (Tunable via S-alkyl)

Troubleshooting & Optimization

Racemization Control

- Cause: Over-activation or excessive base promoting oxazolone formation.
- Solution: strictly maintain the activation temperature at -15°C. Use N-methylmorpholine (NMM) instead of TEA, as NMM is less likely to promote base-catalyzed racemization. Ensure the activation time does not exceed 10 minutes before adding the amine.

Low Yield in Thioester Synthesis

- Cause: Incomplete rearrangement or hydrolysis of the mixed anhydride.
- Solution: Ensure anhydrous conditions. The rearrangement of the O-acyl-S-alkyl carbonate to the S-alkyl thioester is often driven by DMAP. Increase DMAP loading to 0.2 equiv or extend reaction time.

"Wrong Way" Opening (Regioselectivity)

- Issue: Nucleophile attacks the carbonate carbon instead of the acyl carbon, leading to a urethane byproduct.

- Insight: The S-isopropyl group provides steric bulk and electronic modulation that generally favors attack at the amino acid carbonyl. However, steric hindrance in the amino acid side chain can shift this ratio.
- Solution: If urethane formation is observed, switch to a less hindered solvent (DCM instead of THF) or lower the temperature further (-20°C).

Safety and Handling

- Hazard Identification: **Isopropyl chlorothioformate** is toxic, corrosive, and a lachrymator. It reacts with water to release HCl and isopropyl mercaptan.

- Odor Control: The byproduct

has a stench threshold in the ppb range. All glassware and waste must be treated with a bleach solution (sodium hypochlorite) to oxidize the thiol to non-volatile sulfonates before removal from the hood.

- PPE: Wear chemical-resistant gloves (Nitrile/Neoprene), safety goggles, and a lab coat.

References

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